

Chemical Identification and Nomenclature

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Compound of Interest

Compound Name: C.I. Vat Green 9

Cat. No.: B1584405

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C.I. Vat Green 9 is a complex polycyclic aromatic compound. Its primary identifier is CAS number 6369-65-9.[1][2][3] There is some discrepancy in the reported molecular formula across different sources, with PubChem listing C34H14N2O6, while others report C34H15NO4.[2][4] The systematic IUPAC name reflects its complex dinitro-violanthrone structure.[5]

Table 1: Chemical Identifiers for **C.I. Vat Green 9**

Identifier	Value
Primary CAS Number	6369-65-9[1][2][5][3]
Alternative CAS Numbers	28780-10-1[1][2][4], 61725-94-8[5]
Deprecated CAS Numbers	251318-67-9, 57455-91-1[5][3]
C.I. Number	59850[2][3][4]
EC Number	228-873-5[5][3]

| IUPAC Name | 9,24-dinitrononacyclo[18.10.2.2²,⁵.0³,¹⁶.0⁴,¹³.0⁶,¹¹.0¹⁷,³¹.0²²,²⁷.0²⁸,³²]tetratriaconta-1(31),2,4,6(11),7,9,13,15,17,19,22(27),23,25,28(32),29,33-hexadecaene-12,21-dione[1][5] |

The dye is known by numerous commercial and historical names. A selection of common synonyms is provided below.

Table 2: Common Synonyms of **C.I. Vat Green 9**

Synonym**Vat Black BB**[\[2\]](#)[\[3\]](#)[\[4\]](#)Vat Black BBN[\[2\]](#)[\[4\]](#)Indanthrene Black BB[\[5\]](#)[\[3\]](#)Caledon Black CNB[\[5\]](#)[\[6\]](#)Cibanone Black 2B[\[5\]](#)Enduroil Black 2B[\[5\]](#)Calcoloid Black BB[\[5\]](#)Amanthrene Supra Black BBN[\[5\]](#)[\[3\]](#)| Navinon Black BB[\[5\]](#) |

Physicochemical Properties

C.I. Vat Green 9 is a black powder that is insoluble in water.[\[2\]](#)[\[4\]](#) It exhibits good lightfastness, a key property for its application in textiles.[\[1\]](#) Its solubility in concentrated acids and certain organic solvents is a critical aspect of its application and analysis.

Table 3: Physicochemical Properties of **C.I. Vat Green 9**

Property	Value (Source 1)	Value (Source 2)
Molecular Formula	C34H14N2O6 [1] [5]	C34H15NO4 [2] [4]
Molecular Weight	546.5 g/mol [1] [5]	501.49 g/mol [2] [4]
Appearance	Black powder [2] [4]	
Topological Polar Surface Area	126 Å² [5] [3]	
Density	1.653 g/cm³ [3]	

| XLogP3 | 7.7[\[5\]](#) | |

Table 4: Solubility and Behavior in Solvents

Solvent / Reagent	Solubility / Behavior
Water	Insoluble[2][4]
Ethanol	Insoluble[2][4]
Concentrated Sulfuric Acid	Soluble, forms a dark purple solution[2][4]
Concentrated Nitric Acid	Forms a sap green solution[2][4]
2-Chlorophenol, Xylene	Soluble[2][4]

| Acetone, Chloroform, Toluene | Slightly soluble[2][4] |

Synthesis and Experimental Protocols

The primary manufacturing method for **C.I. Vat Green 9** involves the nitration of violanthrone (also known as purple anthrone or C.I. 59800).[3]

Protocol 1: Synthesis of C.I. Vat Green 9

This protocol is based on the industrial manufacturing process described for the nitration of violanthrone.

Materials:

- Violanthrone (Purple Anthrone, C.I. 59800)
- Nitric Acid (96-98%)
- Chloroacetic acid (or glacial acetic acid)
- Ice water
- Hydrochloric acid (for neutralization)

Procedure:

- A reaction vessel (nitrification pot) is charged with a chloroacetic acid mother liquor.
- The temperature is adjusted and maintained at 23-27°C.
- Violanthrone is added to the vessel and stirred for approximately 30 minutes to create a suspension.
- Nitric acid (96%) is slowly added to the suspension.
- The nitration reaction is allowed to proceed for 2 hours at the controlled temperature.
- Upon completion, the reaction mixture is transferred into ice water to dilute it and precipitate the product.
- The precipitate is collected via pressure filtration.
- The resulting filter cake is washed and then neutralized to a pH of 7-8 using hydrochloric acid.
- The neutralized product is filtered again and washed with water until neutral.
- The final filter cake is processed, which may include adding a diffusing agent, grinding, and drying to yield the finished **C.I. Vat Green 9** dye.[3]

Caption: Synthesis workflow for **C.I. Vat Green 9** via nitration.

Application in Textile Dyeing

C.I. Vat Green 9 is primarily used for dyeing cellulosic fibers such as cotton, viscose, and linen.[4][6] It is also suitable for dyeing silk and wool.[4][6] The application process is characteristic of vat dyes, requiring a reduction step to solubilize the dye, followed by oxidation to fix it within the fiber.

Protocol 2: General Vat Dyeing Process for Cotton

Principle: The insoluble vat dye is converted to its water-soluble "leuco" form using a reducing agent (e.g., sodium hydrosulfite) in an alkaline solution (e.g., sodium hydroxide). The fiber is impregnated with this leuco dye solution. Subsequent exposure to an oxidizing agent or

atmospheric oxygen reverts the dye to its original insoluble form, trapping it inside the fiber. This results in high wash and light fastness.

Materials:

- **C.I. Vat Green 9**
- Cotton fabric
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Oxidizing agent (e.g., hydrogen peroxide, sodium perborate, or atmospheric oxygen)
- Soaping agent (detergent)

Procedure:

- **Vatting (Reduction):** A stock solution of the dye is prepared. In a separate vessel, a solution of sodium hydroxide and sodium hydrosulfite is made. The dye dispersion is added to this reducing bath. The mixture is heated to the recommended temperature (typically 50-60°C) to convert the dye to its soluble leuco form. The leuco form for **C.I. Vat Green 9** is purple.^{[2][4]}
- **Dyeing:** The cotton material is introduced into the leuco dye bath. The dyeing is carried out for a specified duration (e.g., 30-60 minutes) to allow for the penetration and absorption of the soluble dye into the fibers.
- **Oxidation:** After dyeing, the material is removed from the bath and exposed to an oxidizing environment. This can be achieved by rinsing and exposure to air or by treatment with a chemical oxidizing agent. This step converts the soluble leuco dye back to the insoluble parent pigment, fixing it within the fiber. For **C.I. Vat Green 9**, this process can change the color from deep green to black.^{[3][4]}
- **Soaping:** The dyed material is treated in a hot detergent solution. This final step removes any loose surface dye and helps to stabilize the final shade by promoting dye particle crystallization within the fiber, thereby improving fastness properties.

Caption: General workflow for the vat dyeing process.

Safety and Hazards

According to aggregated GHS information, **C.I. Vat Green 9** does not meet GHS hazard criteria in most reports. However, as with many industrial chemicals, care should be taken during handling. Contact with skin or eyes may cause irritation, and inhalation of dust particles can irritate the respiratory tract. Improper disposal may lead to environmental pollution.^[1]

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